

"Compound 19": A Multifaceted Designation in Chemical and Biological Research

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Compound of Interest

Compound Name: Anticonvulsant agent 7

Cat. No.: B15560905

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The term "Compound 19" is not a unique identifier for a single chemical entity, but rather a designation used for various distinct substances across different research contexts. This ambiguity makes it impossible to provide a singular IUPAC name and CAS number without further clarification. Below is a summary of several different molecules and entities referred to as "Compound 19" in scientific literature and databases.

Identified "Compound 19" Entities

Several distinct chemical compounds have been labeled as "Compound 19" in various publications and databases. The following table summarizes the available information for some of the most clearly identified examples.

Context/Class	IUPAC Name	CAS Number
Coronavirus Mpro Inhibitor	2-(2-chlorophenyl)-7-(isoquinolin-4-yl)-5,7-diazaspiro[3.4]octane-6,8-dione	2757286-41-0
Solifenacin Related Compound	Not Available	1427376-05-3
19-Oxotestosterone	(8S,9S,10S,13S,14S,17S)-17-hydroxy-13-methyl-3-oxo-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthrene-10-carbaldehyde	4075-13-2[1]

Detailed Overviews of Specific "Compound 19" Variants

Coronavirus Mpro Inhibitor

A notable substance referred to as "compound 19" is a synthetic organic molecule identified as a noncovalent inhibitor of the coronavirus main protease (Mpro).[2] This discovery was the result of a virtual screening campaign and subsequent crystallographic screening.[2]

IUPAC Name: 2-(2-chlorophenyl)-7-(isoquinolin-4-yl)-5,7-diazaspiro[3.4]octane-6,8-dione[2]

CAS Number: 2757286-41-0[2]

Due to the specificity of this compound in a highly relevant area of research, it is a significant candidate for what a researcher might be looking for when referencing "Compound 19".

Phakellistatin 19

In the field of natural products, "Phakellistatin 19" is a cyclic peptide that has been synthesized and studied for its potential antitumor activities.[3] The biological activity of such complex peptides is often correlated with their specific conformations.[3]

C-19 Analogs of Andrographolide

Research into cancer therapeutics has explored C-19 analogs of andrographolide, a natural product. These compounds have shown antiproliferative activity and are being investigated for their potential to modulate signaling pathways such as Wnt/ β -catenin.[4]

C19-Diterpenoid Alkaloids

This is a broad class of natural products with diverse and complex structures.[5][6] These compounds are known for a wide range of biological activities, including anti-inflammatory and analgesic effects.[6] The designation "C19" in this context refers to the number of carbon atoms in the diterpenoid core skeleton.

Solifenacin Related Compound 19

In the context of pharmaceutical impurities and related substances, "Solifenacin Related Compound 19" is identified by the CAS number 1427376-05-3.[7] Solifenacin is a medication used to treat overactive bladder.

19-Oxotestosterone

This is an androstanoid, a type of steroid, and is a metabolite of testosterone.[1]

IUPAC Name: (8S,9S,10S,13S,14S,17S)-17-hydroxy-13-methyl-3-oxo-

1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthrene-10-carbaldehyde[1]

CAS Number: 4075-13-2[1]

"Compound 19" - A Soviet Bioweapons Facility

It is also important to note a non-chemical reference to "Compound 19". This was the designation for a Soviet military facility in Sverdlovsk (now Yekaterinburg) involved in the production of anthrax as a biological weapon.[8][9][10] An accidental release of anthrax spores from this facility in 1979 led to a deadly outbreak.[8][9]

Conclusion

The designation "Compound 19" is ambiguous and refers to multiple, unrelated chemical and biological entities. To provide a detailed technical guide with experimental protocols, quantitative data, and signaling pathway diagrams as requested, the specific "Compound 19" of interest must be identified. Researchers and professionals seeking information should specify

the context (e.g., virology, natural products, pharmacology) or provide a unique identifier such as a CAS number or a more specific chemical name to obtain accurate and relevant data. Without this clarification, a comprehensive and accurate technical whitepaper cannot be developed.

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